

2-Methoxyethyl acetate proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl acetate

Cat. No.: B086879

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Proper disposal of **2-Methoxyethyl acetate** is critical for ensuring laboratory safety and environmental protection. This substance is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin, and may pose reproductive health risks.[1][2][3] Adherence to strict disposal protocols is essential to mitigate these hazards.

This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **2-Methoxyethyl acetate**, tailored for researchers, scientists, and drug development professionals.

Safety and Handling Overview

Before initiating any disposal procedure, it is imperative to handle **2-Methoxyethyl acetate** with appropriate safety measures.

- **Ventilation:** Always work in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][4]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, protective clothing, and safety glasses or splash goggles.[5][6][7] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator is required.[1][5]
- **Ignition Sources:** Keep **2-Methoxyethyl acetate** away from heat, sparks, open flames, and other sources of ignition.[1][3][8] Use spark-proof tools and explosion-proof equipment when handling.[3]

- Peroxide Formation: Be aware that long-standing contact with air and light can lead to the formation of potentially explosive peroxides.[4][8] Check for peroxides before any operations involving heating, such as distillation.[2][8]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Methoxyethyl acetate**, which is essential for risk assessment and proper handling.

Property	Value
UN Number	1189[2][9]
CAS Number	110-49-6[1][2][6]
Molecular Formula	C ₅ H ₁₀ O ₃ [10]
Flash Point	45°C - 51°C[2][8][10]
Boiling Point	143-146°C[2][5]
Melting Point	-65°C[2][5]
Explosive Limits	1.5% - 12.3% by volume in air[2]
Autoignition Temp.	380°C[2]
EPA Haz. Waste No.	D001 (Ignitability Characteristic) may apply[4]

Disposal Protocol for 2-Methoxyethyl Acetate

Disposal of **2-Methoxyethyl acetate** must be conducted as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[7][11]

Step 1: Waste Collection and Segregation

- Designate a Waste Container: Use a clearly labeled, sealable, and chemically compatible container for collecting **2-Methoxyethyl acetate** waste.[7] The container should be kept closed when not in use.[3][5]

- Labeling: Label the container "Hazardous Waste: **2-Methoxyethyl Acetate**" and include any other hazard warnings as required by your institution's Environmental Health and Safety (EHS) department.[7]
- Segregation: Keep **2-Methoxyethyl acetate** waste separate from other chemical waste streams unless specifically instructed otherwise by your EHS department.[7]

Step 2: Handling Spills

In the event of a spill, immediate and proper cleanup is crucial.

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.[4][8][10]
- Ventilate the Area: Ensure the area is well-ventilated to disperse vapors.[6]
- Wear PPE: Don appropriate PPE before approaching the spill.[4]
- Contain and Absorb: For small spills, contain and absorb the liquid using an inert absorbent material like vermiculite, sand, or earth.[4][8][10]
- Collect Residue: Carefully collect the absorbent material and contaminated residues and place them into your designated hazardous waste container.[4]
- Decontaminate: Wash the spill area thoroughly.[4] Prevent runoff from entering drains.[4][6][11]

Step 3: Storage of Waste

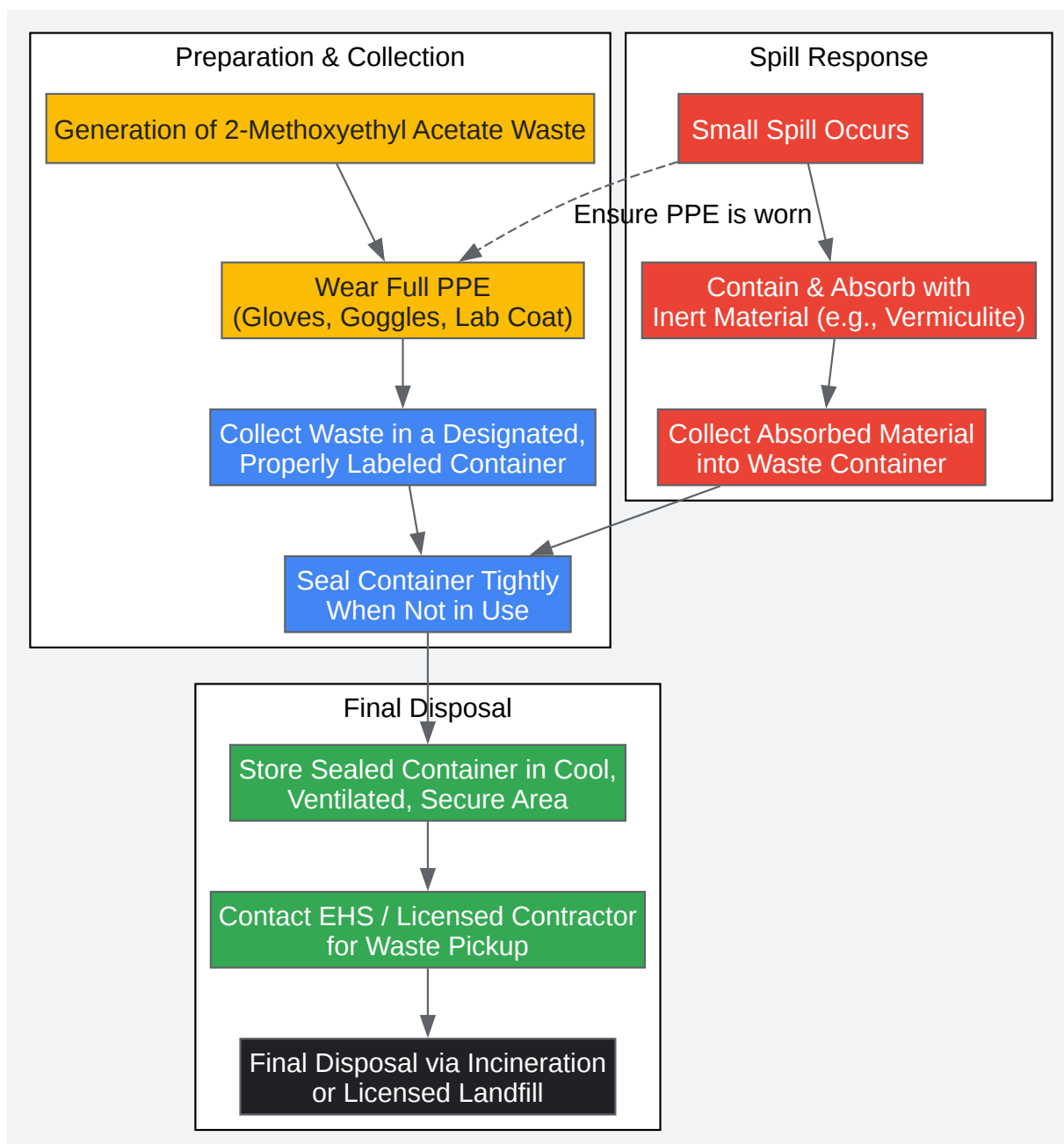
- Secure Storage: Store the sealed hazardous waste container in a cool, dry, well-ventilated area designated for flammable liquid storage.[4][5]
- Incompatibilities: Ensure the storage area is away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][8]
- Authorized Access: The storage area should be accessible only to trained and authorized personnel.[4]

Step 4: Final Disposal Procedure

- Consult Regulations: All waste must be handled in accordance with local, state, and federal regulations.^{[4][5]} Consult US EPA guidelines listed in 40 CFR Part 261.3 for hazardous waste classification.^[5]
- Contact EHS: Arrange for pickup and disposal through your institution's EHS department or a licensed chemical waste disposal company.^{[5][6][7]}
- Disposal Methods: Approved disposal methods include incineration in a licensed facility equipped with an afterburner and scrubber or burial in a landfill specifically licensed to accept chemical waste.^{[2][4][6]}
- Container Disposal: Empty containers are also considered hazardous as they may retain product residue and explosive vapors.^{[3][4]} They should be decontaminated or disposed of in the same manner as the unused product.^{[4][7]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Methoxyethyl acetate** waste in a laboratory setting.



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Caption: Workflow for the safe collection, storage, and disposal of **2-Methoxyethyl acetate**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. nextsds.com [nextsds.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. benchchem.com [benchchem.com]
- 8. ICSC 0476 - 2-METHOXYETHYL ACETATE [inchem.org]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- 10. Ethylene glycol monomethyl ether acetate | C₅H₁₀O₃ | CID 8054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. chemos.de [chemos.de]
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